

Personal protective equipment for handling Picryl chloride

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Compound of Interest		
Compound Name:	Picryl chloride	
Cat. No.:	B1203447	Get Quote

Essential Safety and Handling Guide for Picryl Chloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Picryl chloride** (2-chloro-1,3,5-trinitrobenzene). Adherence to these procedures is essential due to the compound's highly explosive and toxic nature.

Hazard Overview

Picryl chloride is a detonating explosive solid, appearing as light yellow needles.[1][2][3] It is highly unstable when dry and poses a significant fire and explosion risk.[1][2] The primary hazard is the blast from an instantaneous explosion.[2][3] It is also fatal if swallowed, inhaled, or in contact with skin, and can cause severe irritation and burns to the skin, eyes, and respiratory tract.[2][4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. All PPE should conform to established standards such as those from NIOSH or the EU.[1]



PPE Category	Specification	Rationale
Eye & Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.[1]	Protects against splashes, dust, and vapors that can cause severe eye damage.[4]
Skin Protection	- Gloves: Chemical-resistant gloves (Nitrile or Chloroprene recommended). Always inspect before use.[5] - Clothing: Fire/flame resistant and impervious lab coat, buttoned to full length.[1][5] - Attire: Full-length pants and close-toed shoes are mandatory.[5]	Prevents skin contact, which can be fatal and cause severe burns.[4] Proper glove removal technique is crucial to avoid contamination.[5]
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded, if irritation is experienced, or if working in an area with inadequate ventilation.[1]	Protects against inhalation of dust or vapors, which can be fatal.[2]

Operational Plan: Handling and Storage Protocol

This protocol outlines the step-by-step procedure for safely handling **Picryl chloride** in a laboratory setting.

Experimental Workflow



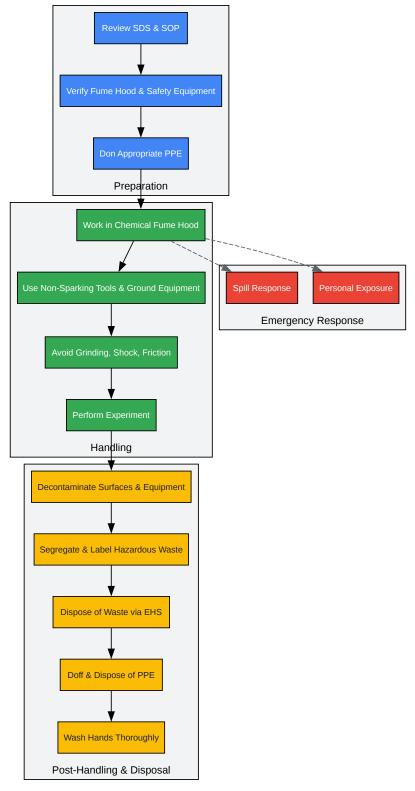


Diagram 1: Picryl Chloride Handling & Disposal Workflow

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Caption: Workflow for safe handling, use, and disposal of Picryl chloride.



Methodology:

- Pre-Handling Preparation:
 - Documentation Review: Before any work begins, thoroughly review the Safety Data Sheet
 (SDS) and the relevant Standard Operating Procedure (SOP).[5]
 - Engineering Controls: Ensure a chemical fume hood is functioning correctly.[6] Verify that a safety shower and eyewash station are accessible and unobstructed.
 - PPE: Don all required PPE as specified in the table above. Inspect gloves for any defects before use.[1][5]
 - Equipment: Use only non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.[1]
- Safe Handling Procedure:
 - All manipulations of **Picryl chloride** must occur within a certified chemical fume hood to minimize inhalation exposure.[6]
 - Avoid any actions that could create dust or aerosols.[1]
 - Crucially, do not subject the material to grinding, shock, or friction.
 - Keep the container tightly closed when not in use.[1] Store away from heat, sparks, open flames, and other ignition sources.[1]
 - Incompatible materials include oxidizing agents, inorganic nitrates, and chlorates.[1][2]
- Storage:
 - Store Picryl chloride in a cool, dry, and well-ventilated area, securely locked up.[1]
 - The storage container must be kept tightly closed and in its original packaging.[1] Some sources recommend freezer conditions.[2]

Disposal Plan



Proper disposal is critical to prevent environmental contamination and ensure safety.

- Waste Collection: All materials contaminated with **Picryl chloride**, including disposable gloves, absorbent paper, and the chemical itself, must be treated as hazardous waste.[5]
- Containment: Collect waste in a suitable, closed, and clearly labeled container.[1] Seal contaminated clothing and absorbent materials in a vapor-tight plastic bag for disposal.[2]
- Disposal Request: Dispose of contents and containers through an approved waste disposal facility in accordance with all applicable local, state, and federal regulations.[1] Do not let the chemical enter drains.[1]

Immediate Safety Information: Emergency Plans

Rapid and correct response to an emergency is vital.

Emergency Response Data



Emergency Type	Immediate Action	Quantitative Guidance
Chemical Spill	Evacuate personnel to a safe area. Remove all ignition sources.[1]	Small Spill: Isolate area. Dampen solid material with water before collection.[2] Large Spill: Isolate the area for at least 500 meters (1/3 mile) in all directions. Consider initial evacuation for 800 meters (1/2 mile).[2]
Fire	Evacuate the area immediately. DO NOT fight the fire if it reaches the explosives. [1]	If a rail car or trailer is involved, isolate and evacuate for 1600 meters (1 mile) in all directions. [2] Use unmanned equipment with a water spray if firefighting is attempted from a distance. [1][2]
Personal Exposure	See detailed first aid measures below.	For eye or skin contact, flush with water for at least 15 minutes.[1][4][7]

First Aid Protocol:

- Inhalation: Move the person into fresh air. If breathing stops, provide artificial respiration.
 Seek immediate medical attention.[1]
- Skin Contact: Immediately take off all contaminated clothing. Flush skin with plenty of water for at least 15 minutes.[4][7] Seek immediate medical help.[1]
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open.[1][4] Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[1][4] Seek immediate emergency medical help.[1]



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References

- 1. echemi.com [echemi.com]
- 2. PICRYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. Picryl Chloride | C6H2ClN3O6 | CID 6953 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. research.uga.edu [research.uga.edu]
- 6. ehs.wisc.edu [ehs.wisc.edu]
- 7. safety.fsu.edu [safety.fsu.edu]
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